

Application Note & Protocol: Synthesis of 3-Chloro-6-(4-chlorophenoxy)pyridazine

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Compound of Interest

Compound Name: 3-Chloro-6-(4-chlorophenoxy)pyridazine

CAS No.: 69025-13-4

Cat. No.: B1354812

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Abstract & Introduction

The pyridazine moiety is a privileged scaffold in medicinal chemistry, recognized for its unique physicochemical properties that are valuable in the design of bioactive compounds.[1] Its π -deficient aromatic skeleton and the presence of two adjacent nitrogen atoms facilitate a range of interactions, including hydrogen bonding and chelation, making it a frequent component in modern drug discovery programs.[1][2] Specifically, 3,6-disubstituted pyridazines serve as crucial intermediates for synthesizing a diverse array of biologically active molecules, including potential anticancer agents and central nervous system agents.[2][3][4][5]

This document provides a detailed experimental protocol for the synthesis of **3-Chloro-6-(4-chlorophenoxy)pyridazine**, a key building block for more complex pharmaceutical targets. The synthesis is achieved via a nucleophilic aromatic substitution (SNAr) reaction. This strategy involves the reaction of the commercially available 3,6-dichloropyridazine with 4-chlorophenol in the presence of a non-nucleophilic base. The electron-withdrawing nature of the pyridazine ring's nitrogen atoms activates the chlorine-substituted carbons, rendering them

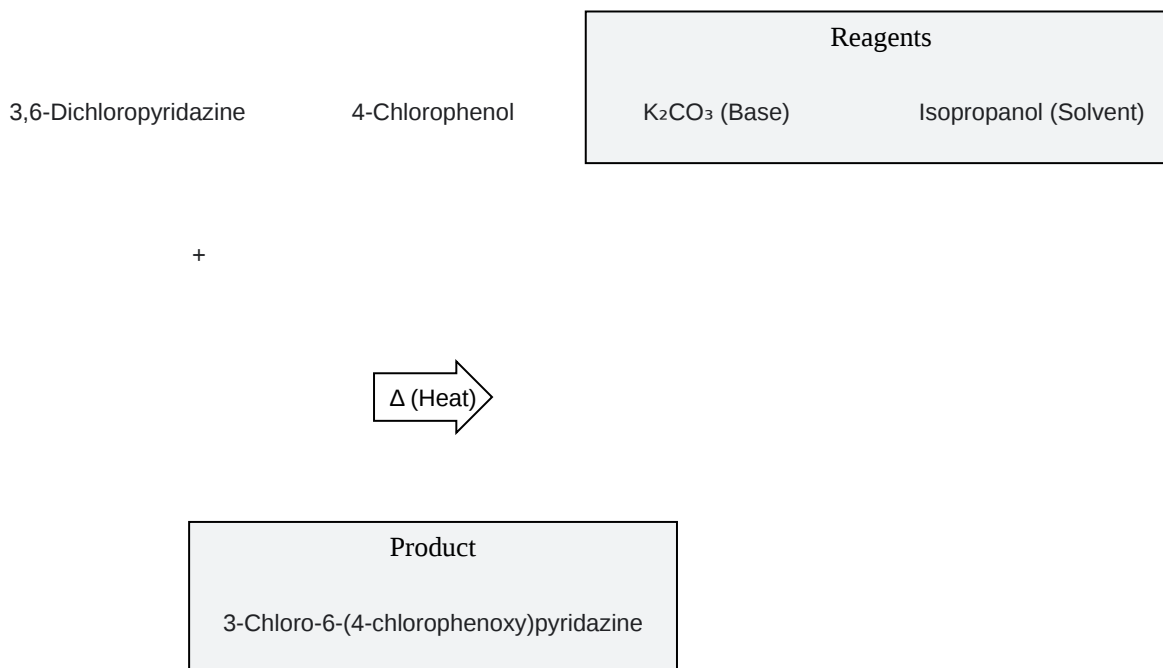
susceptible to nucleophilic attack by the phenoxide ion. This robust and scalable method provides a reliable route to the desired product.

This guide is intended for researchers, chemists, and drug development professionals, offering a step-by-step protocol, a discussion of the underlying reaction mechanism, safety guidelines, and characterization methods.

Reaction Scheme & Mechanism

The synthesis proceeds by reacting 3,6-dichloropyridazine with 4-chlorophenol. Anhydrous potassium carbonate is used as a base to deprotonate the phenol, generating the more nucleophilic 4-chlorophenoxide in situ. The phenoxide then displaces one of the chlorine atoms on the pyridazine ring.

Overall Reaction



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Caption: Overall synthesis scheme for **3-Chloro-6-(4-chlorophenoxy)pyridazine**.

Mechanistic Rationale

The reaction is a classic example of a Nucleophilic Aromatic Substitution (S_NAr). The key steps are:

- **Deprotonation:** The base, potassium carbonate, removes the acidic proton from the hydroxyl group of 4-chlorophenol to form the potassium 4-chlorophenoxide salt. This step significantly increases the nucleophilicity of the oxygen atom.
- **Nucleophilic Attack:** The electron-deficient pyridazine ring of 3,6-dichloropyridazine is highly activated towards nucleophilic attack. The 4-chlorophenoxide ion attacks one of the carbon atoms bearing a chlorine atom (C6 or C3).
- **Formation of Meisenheimer Complex:** This attack forms a transient, negatively charged intermediate known as a Meisenheimer complex, where the aromaticity of the pyridazine ring is temporarily disrupted.
- **Rearomatization:** The complex rapidly collapses by expelling a chloride ion as the leaving group, restoring the aromaticity of the pyridazine ring and forming the final ether linkage. The reaction is regioselective, yielding the monosubstituted product under controlled conditions.

Health and Safety Precautions

All manipulations must be performed in a well-ventilated fume hood. Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, is mandatory.^{[6][7]}

- **3,6-Dichloropyridazine:** Harmful if swallowed. Causes skin and serious eye irritation.^[7] Avoid inhalation of dust.
- **4-Chlorophenol:** Toxic if swallowed or in contact with skin. Causes severe skin burns and eye damage. Handle with extreme care.
- **Potassium Carbonate:** Causes serious eye irritation. Avoid breathing dust.

- Isopropanol: Highly flammable liquid and vapor. Causes serious eye irritation. May cause drowsiness or dizziness. Keep away from heat and open flames.

Refer to the Safety Data Sheets (SDS) for each chemical before starting the experiment.^{[6][8]}

An emergency eyewash and shower station should be readily accessible.

Materials and Equipment

Reagents & Chemicals

Reagent	CAS No.	Molar Mass (g/mol)	Amount	Moles (mmol)	Equivalents
3,6-Dichloropyridazine	141-30-0	148.98	5.00 g	33.56	1.0
4-Chlorophenol	106-48-9	128.56	4.32 g	33.56	1.0
Anhydrous K ₂ CO ₃	584-08-7	138.21	6.95 g	50.34	1.5
Isopropanol (IPA)	67-63-0	60.10	100 mL	-	-
Ethyl Acetate	141-78-6	88.11	~200 mL	-	-
Deionized Water	7732-18-5	18.02	~300 mL	-	-
Brine (sat. aq. NaCl)	7647-14-5	-	~100 mL	-	-
Anhydrous MgSO ₄	7487-88-9	120.37	~10 g	-	-

Equipment

- 250 mL three-neck round-bottom flask
- Reflux condenser with nitrogen inlet

- Magnetic stirrer and stir bar
- Heating mantle with temperature controller
- Separatory funnel (500 mL)
- Rotary evaporator
- Standard laboratory glassware (beakers, graduated cylinders)
- Filtration apparatus (Büchner funnel)
- Melting point apparatus
- NMR spectrometer, Mass spectrometer (for characterization)

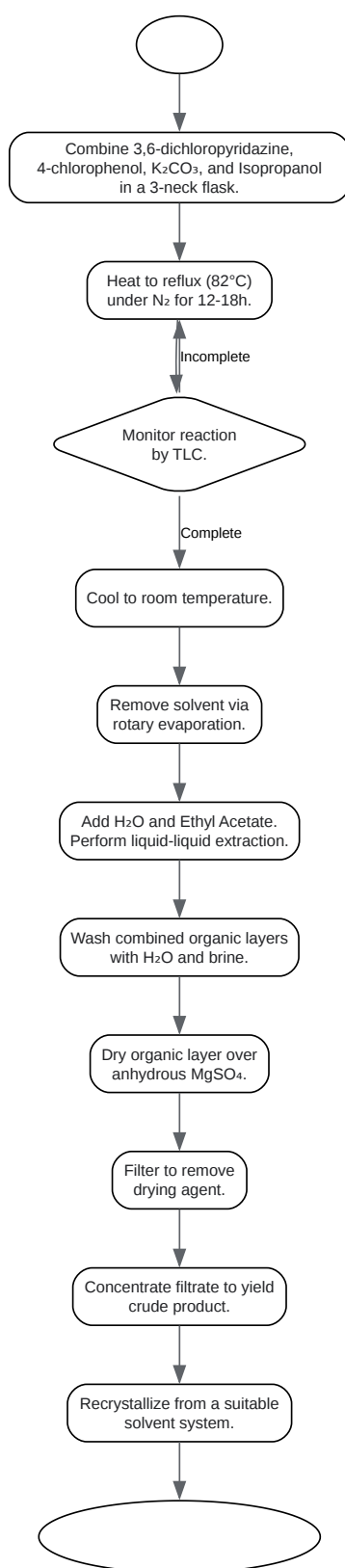
Detailed Experimental Protocol

This protocol is adapted from a similar procedure for the synthesis of related pyridazine ethers.
[\[2\]](#)

- **Setup:** Assemble a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a nitrogen inlet. Ensure the system is dry.
- **Reagent Addition:** To the flask, add 3,6-dichloropyridazine (5.00 g, 33.56 mmol), 4-chlorophenol (4.32 g, 33.56 mmol), and anhydrous potassium carbonate (6.95 g, 50.34 mmol).
- **Solvent Addition:** Add 100 mL of isopropanol to the flask.
- **Reaction:** Begin stirring the suspension and gently heat the mixture to reflux (approx. 82 °C) using a heating mantle. Maintain the reflux under a nitrogen atmosphere for 12-18 hours.
- **Monitoring:** The reaction progress can be monitored by Thin Layer Chromatography (TLC) using a suitable eluent system (e.g., 3:1 Hexanes/Ethyl Acetate). The disappearance of the starting material (3,6-dichloropyridazine) indicates completion.
- **Work-up (Quenching & Extraction):**

- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the isopropanol under reduced pressure using a rotary evaporator.
- To the resulting residue, add 150 mL of deionized water and 150 mL of ethyl acetate.
- Transfer the mixture to a 500 mL separatory funnel and shake vigorously. Allow the layers to separate.
- Collect the organic layer. Extract the aqueous layer again with ethyl acetate (50 mL).
- Combine the organic layers.
- Washing: Wash the combined organic layer sequentially with deionized water (2 x 50 mL) and then with brine (1 x 100 mL) to remove any remaining inorganic impurities.
- Drying and Filtration: Dry the organic layer over anhydrous magnesium sulfate (MgSO_4). Filter the mixture to remove the drying agent.
- Solvent Removal: Concentrate the filtrate under reduced pressure on a rotary evaporator to yield the crude product, typically an off-white or pale yellow solid.
- Purification: Purify the crude solid by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to afford **3-Chloro-6-(4-chlorophenoxy)pyridazine** as a pure solid.

Workflow Visualization



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Caption: Step-by-step experimental workflow for the synthesis and purification.

Characterization and Expected Results

The identity and purity of the final product, **3-Chloro-6-(4-chlorophenoxy)pyridazine** ($C_{10}H_6Cl_2N_2O$, M.W. 241.08 g/mol), should be confirmed using standard analytical techniques.

- **Appearance:** A white to off-white crystalline solid.
- **Melting Point:** A sharp melting point is indicative of high purity. This should be determined using a calibrated melting point apparatus.
- **1H NMR:** The proton NMR spectrum should show characteristic signals for the aromatic protons on both the pyridazine and chlorophenyl rings. The integration of these signals should correspond to the number of protons in the structure.
- **^{13}C NMR:** The carbon NMR spectrum will confirm the presence of the 10 carbon atoms in the molecule, with distinct signals for the aromatic carbons and the carbons attached to chlorine and oxygen.
- **Mass Spectrometry (MS):** Mass spectral analysis (e.g., ESI-MS) should show a molecular ion peak $[M+H]^+$ corresponding to the calculated mass of the product ($m/z \approx 241.0$), with a characteristic isotopic pattern due to the presence of two chlorine atoms.

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